

# Application Notes and Protocols for Preparing Stable Calcium L-lactate Hydrate Solutions

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## Compound of Interest

Compound Name: Calcium L-lactate hydrate

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This document provides detailed application notes and protocols for the preparation of stable **Calcium L-lactate hydrate** solutions. It includes quantitative data on solubility, experimental methodologies, and visual representations of key processes to aid in research, development, and formulation activities.

## Introduction

Calcium L-lactate, the calcium salt of L-lactic acid, is a widely utilized compound in the pharmaceutical, food, and cosmetic industries.<sup>[1][2]</sup> It serves as a bioavailable source of calcium for supplements and fortified foods and is also used as a texture enhancer and stabilizer.<sup>[1][2]</sup> Calcium L-lactate exists in several hydration states, with the pentahydrate being the most common form.<sup>[3][4]</sup> The preparation of stable aqueous solutions of Calcium L-lactate is crucial for its various applications, requiring a thorough understanding of its solubility and the factors that influence its stability in solution.

## Quantitative Data: Solubility of Calcium L-lactate

The solubility of Calcium L-lactate is influenced by temperature, the isomeric form of the lactate, and the presence of other solutes. The L-isomer is more soluble than the racemic DL-form.<sup>[3]</sup> The following tables summarize the solubility of Calcium L-lactate pentahydrate in water at various temperatures.

Table 1: Solubility of Calcium L-lactate in Water

Temperature (°C)	Solubility ( g/100 mL of water)
10	4.8[3]
20	5.8[3]
25	6.7[3]
30	8.5[3]

Table 2: Solubility of Calcium L-lactate Hydrates

Hydrate Form	Temperature (°C)	Solubility ( g/100 g of water)
Monohydrate, Trihydrate, Pentahydrate	20	3.4[1]
Trihydrate and Pentahydrate	25	9[1]

## Experimental Protocols

### Protocol for Preparation of Calcium L-lactate Pentahydrate Crystals

This protocol outlines the synthesis of Calcium L-lactate pentahydrate from L-lactic acid and a calcium source, such as calcium carbonate or calcium hydroxide.[1][5]

Materials:

- L-lactic acid solution (e.g., 80%)
- Calcium carbonate ( $\text{CaCO}_3$ ) or Calcium hydroxide ( $\text{Ca(OH)}_2$ )
- Deionized water
- Absolute ethanol

- Activated carbon (for decolorization, optional)

#### Equipment:

- Reaction vessel with stirring capability
- Heating mantle or water bath
- Filtration apparatus (e.g., Buchner funnel)
- Crystallizer or beaker
- Drying oven

#### Procedure:

- Reaction:
  - Slowly add the L-lactic acid solution to a stirred suspension of calcium carbonate or calcium hydroxide in deionized water. The molar ratio should be approximately 2:1 for lactic acid to calcium carbonate/hydroxide.[5]
  - Maintain the reaction temperature between 28-32°C.[5]
- Decolorization (Optional):
  - Heat the resulting Calcium L-lactate solution to 70°C.
  - Add a small amount of activated carbon and stir for 30 minutes to decolorize the solution.
- Filtration:
  - Filter the hot solution to remove any unreacted starting materials and activated carbon.
- Concentration and Crystallization:
  - Evaporate a portion of the water from the filtrate to concentrate the solution.

- Cool the concentrated solution to room temperature or lower (e.g., 4°C) to induce crystallization of Calcium L-lactate pentahydrate.
- Washing and Drying:
  - Collect the crystals by filtration.
  - Wash the crystals with a small amount of cold absolute ethanol to remove impurities.
  - Dry the crystals in an oven at a temperature below 55°C to avoid dehydration of the pentahydrate form.<sup>[1]</sup>

## Protocol for Preparing a Stable Calcium L-lactate Oral Solution

This protocol is adapted from a patented method for preparing a stable oral solution of Calcium L-lactate.

Materials:

- Calcium L-lactate
- Citric acid
- Xylitol
- Sucralose
- Deionized water

Equipment:

- Beakers
- Heating plate with stirring capability
- Filtration apparatus
- Volumetric flasks

#### Procedure:

- Dissolution of Calcium Lactate:
  - Heat a portion of the deionized water and dissolve the required amount of Calcium L-lactate.
  - Cool the solution and filter to remove any undissolved particles.
- Preparation of Sweetener Solution:
  - In a separate beaker, dissolve xylitol in an appropriate amount of deionized water and filter the solution.
- Mixing and pH Adjustment:
  - Combine the Calcium L-lactate solution and the xylitol solution.
  - Add sucralose and citric acid to the mixed solution and stir until fully dissolved.
  - Adjust the pH of the solution to a range of 4.5-6.5.
- Final Volume Adjustment and Filtration:
  - Transfer the solution to a volumetric flask and add deionized water to the final desired volume.
  - Stir the solution to ensure homogeneity, let it stand, and then filter the final solution.

## Protocol for Preparing a Supersaturated Stable Calcium L-lactate Solution with Sodium Gluconate

The addition of sodium D-gluconate can significantly increase the solubility of Calcium L-lactate, leading to the formation of stable, supersaturated solutions.<sup>[6][7]</sup> This is due to the formation of soluble complexes between calcium, lactate, and gluconate ions.<sup>[6]</sup>

#### Materials:

- Calcium L-lactate pentahydrate
- Sodium D-gluconate
- Deionized water

Equipment:

- Beaker with magnetic stirrer
- Temperature-controlled water bath

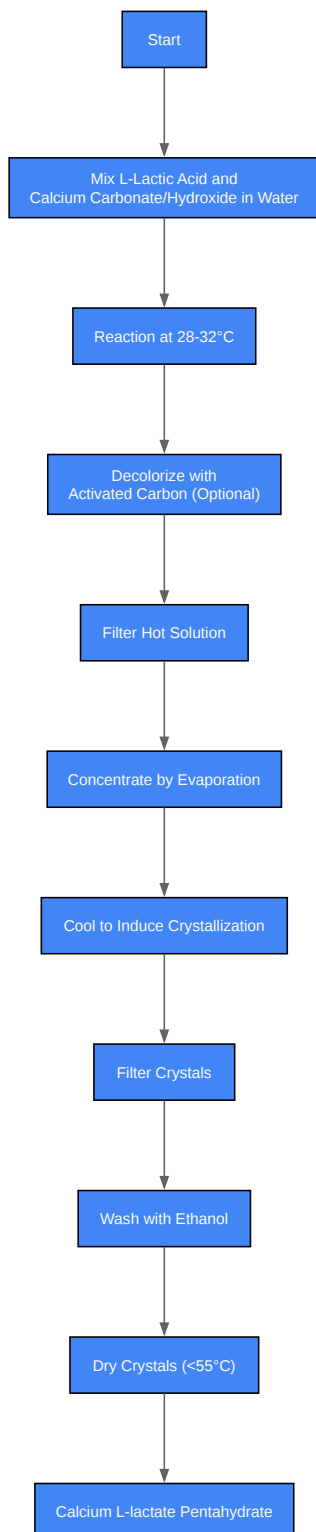
Procedure:

- Prepare a Saturated Calcium L-lactate Solution:
  - Add an excess of Calcium L-lactate pentahydrate to deionized water in a beaker.
  - Stir the solution at a constant temperature (e.g., 25°C) for a sufficient time to ensure saturation.
- Induce Supersaturation:
  - While stirring the saturated Calcium L-lactate solution, slowly add solid sodium D-gluconate. A gluconate to lactate ratio of around three has been shown to be effective.[\[6\]](#)  
[\[7\]](#)
  - Continue stirring until the sodium D-gluconate is completely dissolved. The solution will become supersaturated with respect to calcium gluconate but will remain stable for an extended period.[\[6\]](#)

## Mandatory Visualizations

The following diagrams illustrate the experimental workflow for preparing Calcium L-lactate solutions and the chemical interactions leading to the formation of stable, supersaturated solutions.

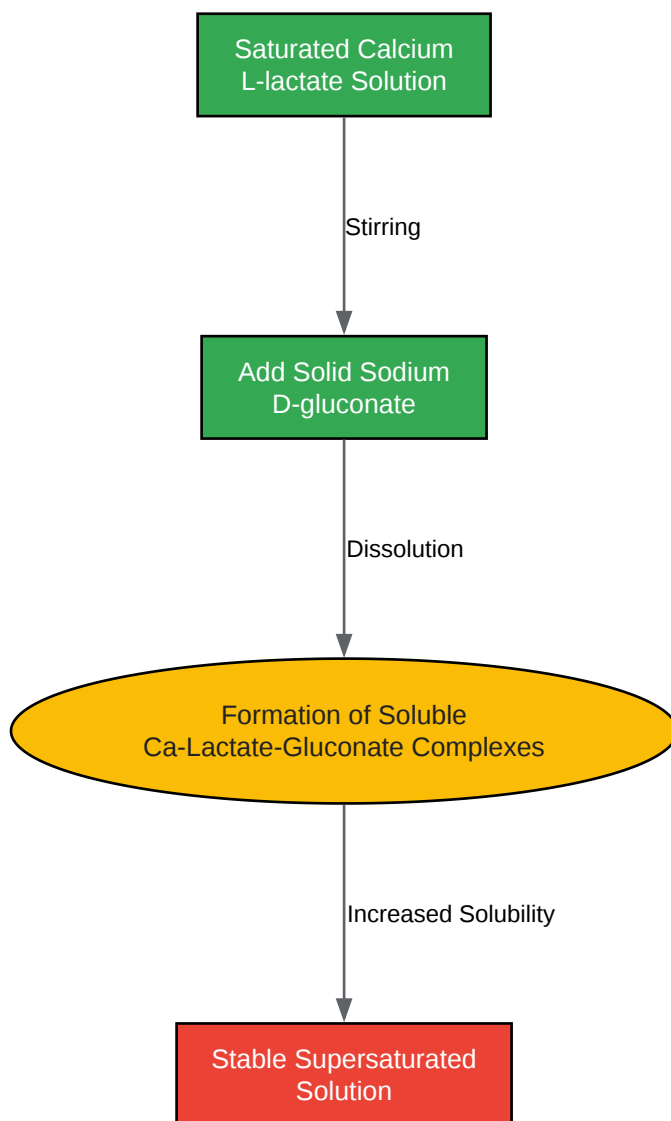
## Preparation of Calcium L-lactate Solution



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Caption: Experimental workflow for the synthesis of Calcium L-lactate pentahydrate.

## Stabilization with Sodium Gluconate



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Caption: Formation of a stable, supersaturated solution with sodium gluconate.

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